

GP2-114 supplier and purchasing information for research labs

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Compound of Interest

Compound Name: GP2-114

Cat. No.: B237497

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GP2-114: A Catecholamine Mimetic for Cardiovascular Research

For researchers, scientists, and drug development professionals, **GP2-114** is a valuable pharmacological tool for investigating coronary artery disease. This catecholamine motility mimetic allows for the study of cardiovascular effects through its action on adrenergic receptors. This document provides detailed application notes, experimental protocols, and purchasing information to facilitate the use of **GP2-114** in a laboratory setting.

Supplier and Purchasing Information

GP2-114 is available from various chemical suppliers catering to the research community. The following table summarizes the available information on suppliers, product numbers, quantities, and pricing. Researchers are advised to contact the suppliers directly for the most up-to-date information and to inquire about bulk ordering options.

Supplier	Product/Catalog No.	Quantity Options	Price (USD)	Purity
MedchemExpress	HY-U00191	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Contact for pricing	>98% (HPLC)
Immunomart	T19345	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Contact for pricing	Not specified

Note: Pricing is subject to change and may not include shipping and handling fees. Please verify all information with the supplier before placing an order.

Physicochemical Properties

Property	Value
CAS Number	130783-39-0
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₄
Molecular Weight	344.4 g/mol

Application Notes

GP2-114 is a catecholamine mimetic, meaning it mimics the effects of endogenous catecholamines like epinephrine and norepinephrine.^{[1][2]} Its primary application in a research setting is to study cardiovascular function and pathology, particularly in the context of coronary artery disease.^[2] It is known to produce current-dependent cardiovascular effects when administered via transdermal iontophoresis.^{[1][2]}

As a catecholamine mimetic, **GP2-114** is expected to exert its effects by binding to and activating adrenergic receptors, which are a class of G protein-coupled receptors (GPCRs). This interaction initiates a downstream signaling cascade that can lead to various physiological responses in the cardiovascular system, such as changes in heart rate, blood pressure, and cardiac contractility.

Experimental Protocols

While a specific, detailed experimental protocol for **GP2-114** is not readily available in the public domain, a general procedure for studying its cardiovascular effects using transdermal iontophoresis can be outlined based on similar studies with related compounds. The following is a hypothetical protocol for use in an animal model and should be adapted and optimized based on specific experimental goals and institutional guidelines.

Objective: To investigate the cardiovascular effects of **GP2-114** in a rodent model.

Materials:

- **GP2-114**
- Saline solution (0.9% NaCl)
- Iontophoresis device
- Anesthetized rodent model (e.g., rat or mouse)
- Cardiovascular monitoring equipment (e.g., electrocardiogram (ECG), blood pressure transducer)
- Data acquisition system

Procedure:

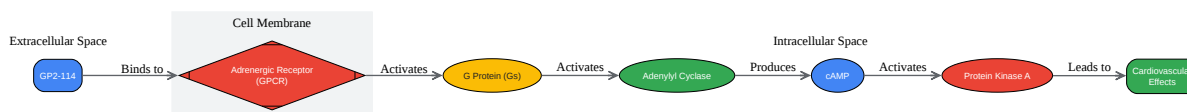
- **Animal Preparation:** Anesthetize the animal according to an approved institutional protocol. Shave a small area of skin on the ventral thorax for electrode placement.
- **GP2-114 Solution Preparation:** Prepare a solution of **GP2-114** in saline at the desired concentration. The optimal concentration should be determined empirically.
- **Electrode Placement:** Attach the iontophoresis electrodes to the prepared skin area. The anodal electrode should contain the **GP2-114** solution, while the cathodal electrode should contain saline.

- **Baseline Measurements:** Record baseline cardiovascular parameters (ECG, blood pressure) for a stable period before drug administration.
- **Iontophoretic Delivery:** Apply a controlled electrical current using the iontophoresis device to deliver **GP2-114** transdermally. The current intensity and duration will influence the dose delivered and should be carefully controlled and recorded.
- **Cardiovascular Monitoring:** Continuously monitor and record cardiovascular parameters throughout the drug delivery period and for a sufficient time afterward to observe the full effect and recovery.
- **Data Analysis:** Analyze the recorded data to determine the effects of **GP2-114** on heart rate, blood pressure, and other relevant cardiovascular parameters. Compare the changes from baseline to assess the dose-dependent effects of the compound.

Signaling Pathway

GP2-114, as a catecholamine mimetic, is expected to activate adrenergic receptors, which are G protein-coupled receptors. The binding of **GP2-114** to these receptors initiates a conformational change, leading to the activation of intracellular G proteins. This, in turn, triggers downstream signaling cascades. The specific pathway activated will depend on the subtype of adrenergic receptor (e.g., α_1 , α_2 , β_1 , β_2) to which **GP2-114** binds with the highest affinity.

A generalized signaling pathway for a catecholamine mimetic acting on a β -adrenergic receptor is depicted below.

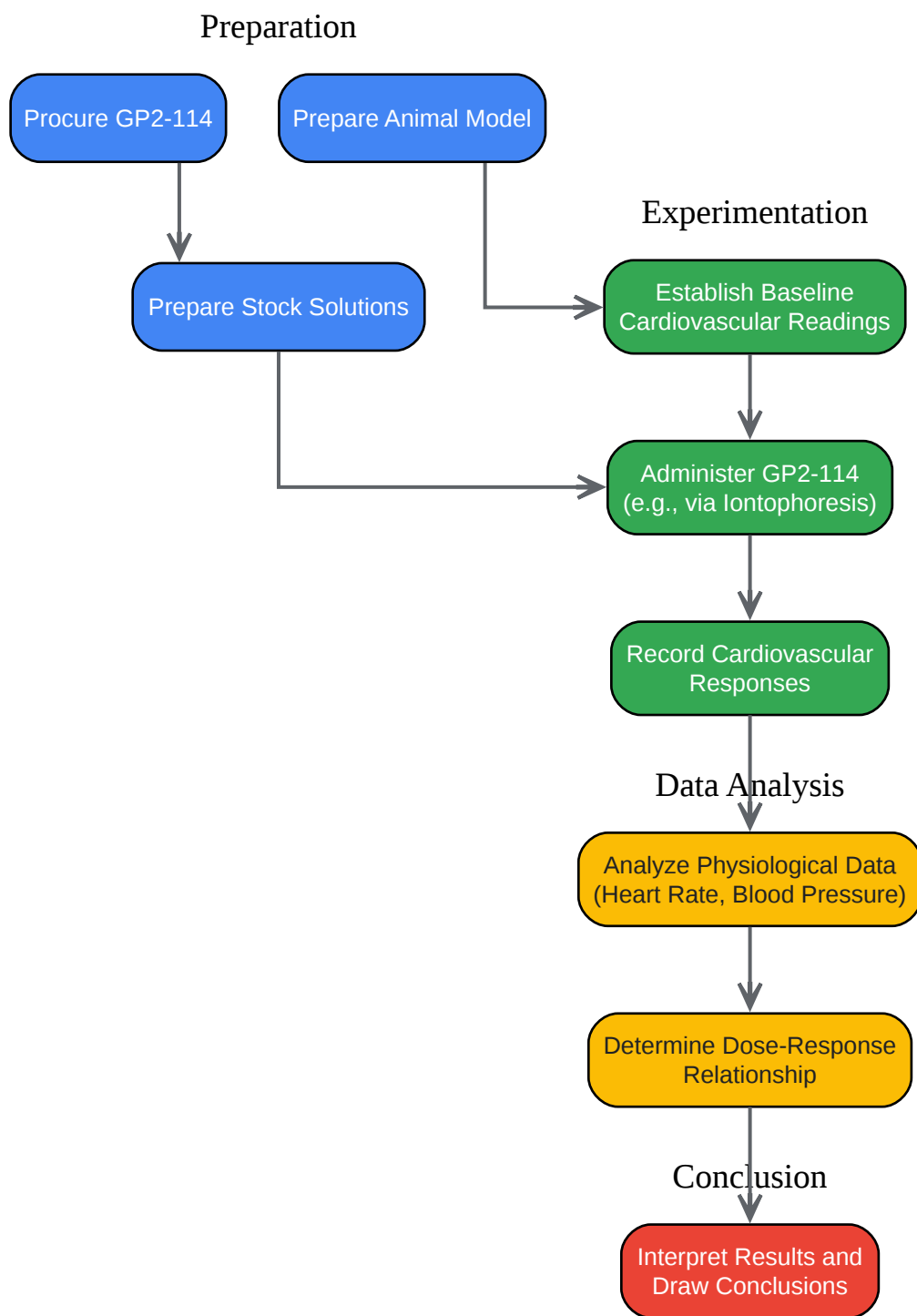


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GP2-114 activating a β -adrenergic receptor signaling cascade.

Experimental Workflow

The following diagram illustrates a typical workflow for investigating the effects of **GP2-114** in a research laboratory setting.



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A typical experimental workflow for studying **GP2-114**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. GP2-114 - Immunomart [immunomart.com]
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